

Technical Guide to Direct Green Dyes: Solubility and Spectral Properties

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Compound of Interest

Compound Name: *Direct Green*
CAS No.: *25180-46-5*
Cat. No.: *B1654596*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and spectral properties of select **Direct Green** dyes. The information is curated to support research and development activities where these dyes may be utilized. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols for key characterization techniques are provided.

Solubility of Direct Green Dyes

The solubility of **Direct Green** dyes is a critical parameter for their application in various fields. The following table summarizes the available solubility data for **Direct Green 1** (C.I. 30280), **Direct Green 6** (C.I. 30295), and **Direct Green 26** (C.I. 34045) in different solvents.

Dye	C.I. Number	Solvent	Solubility	Temperature	Reference
Direct Green 1	30280	Water	10 to 50 mg/mL	73 °F (22.8 °C)	
Water	Soluble (forms a blue-light green solution)	Not Specified			
Ethanol	Adequately soluble	Not Specified			
Acetone	Adequately soluble	Not Specified			
Other Organic Solvents	Insoluble	Not Specified			
Direct Green 6	30295	Water	Soluble (forms a variegated dark green solution)	Not Specified	[1][2]
Acetone	Soluble	Not Specified	[2]		
Cellosolve	Soluble	Not Specified	[2]		
Ethanol	Slightly soluble	Not Specified	[2]		
Other Organic Solvents	Insoluble	Not Specified	[2]		
Direct Green 26	34045	Water	20 g/L	80-85 °C	
Water	Soluble (forms a	Not Specified			

green
solution)

Organic
Solvents

Insoluble

Not Specified

Spectral Properties of Direct Green Dyes

The spectral properties of **Direct Green** dyes determine their color and are crucial for applications in imaging, sensing, and diagnostics. While comprehensive spectral data in aqueous solutions is limited in publicly available literature, the following table summarizes the observed colors in different media and includes quantitative data in dimethylformamide (DMF) for structurally related direct dyes.

Dye	C.I. Number	Medium	Observed Color / λ_{\max} (nm)	Molar Absorptivity (ϵ_{\max}) (L·mol ⁻¹ ·cm ⁻¹)	Reference
Direct Green 1	30280	Aqueous Solution	Blue-light green	Not Available	
Concentrated H ₂ SO ₄	Blue-black	Not Available			
Nitric Acid	Brown to red	Not Available			
Direct Green 6	30295	Aqueous Solution	Variiegated dark green	Not Available	[2]
Concentrated H ₂ SO ₄	Violet-black	Not Available	[2]		
Concentrated HCl	Purple	Not Available	[2]		
Concentrated HNO ₃	Purple	Not Available	[2]		
Direct Green 26	34045	Aqueous Solution	Blue-light green	Not Available	
Concentrated H ₂ SO ₄	Yellow-green	Not Available			
Direct Dye D3	N/A	DMF	610	58,000	
Direct Dye D4	N/A	DMF	612	62,000	
Direct Dye D5*	N/A	DMF	615	65,000	

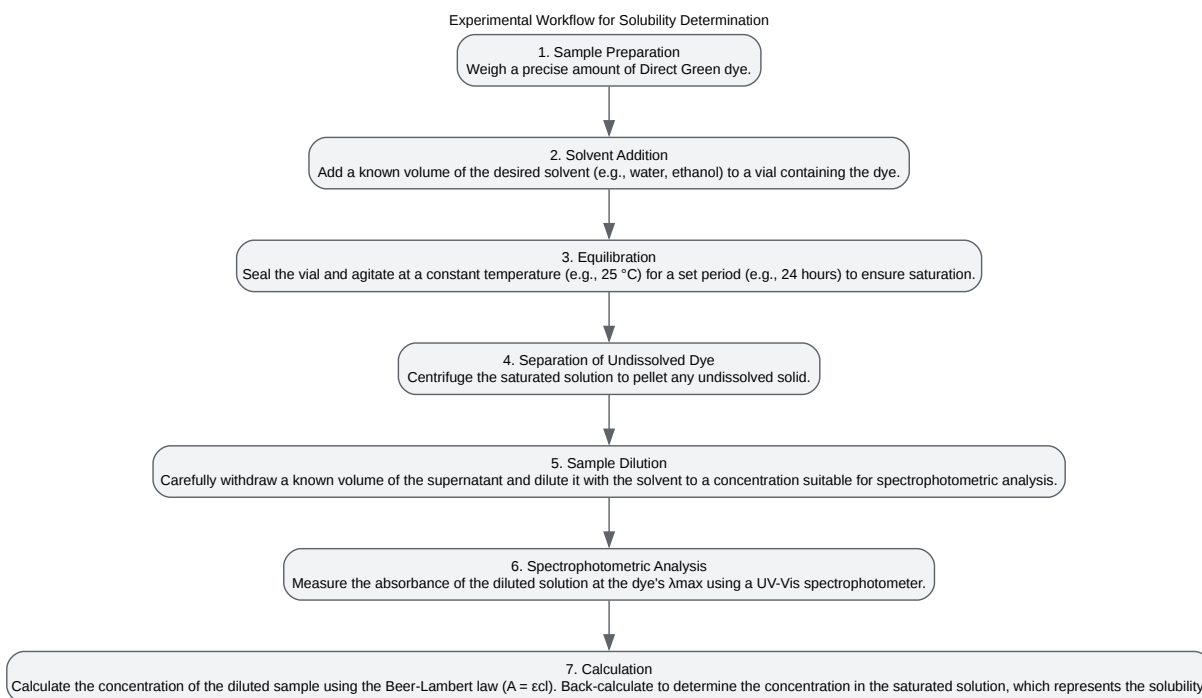
*Note: Data for D3, D4, and D5 are from a study on direct dyes with structures related to commercial green dyes. The solvent used was dimethylformamide (DMF).

Experimental Protocols

The following are detailed methodologies for determining the solubility and spectral properties of **Direct Green** dyes.

Protocol for Determining Dye Solubility

This protocol outlines a method for the quantitative determination of dye solubility in a given solvent.



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Caption: Workflow for determining dye solubility.

Methodology:

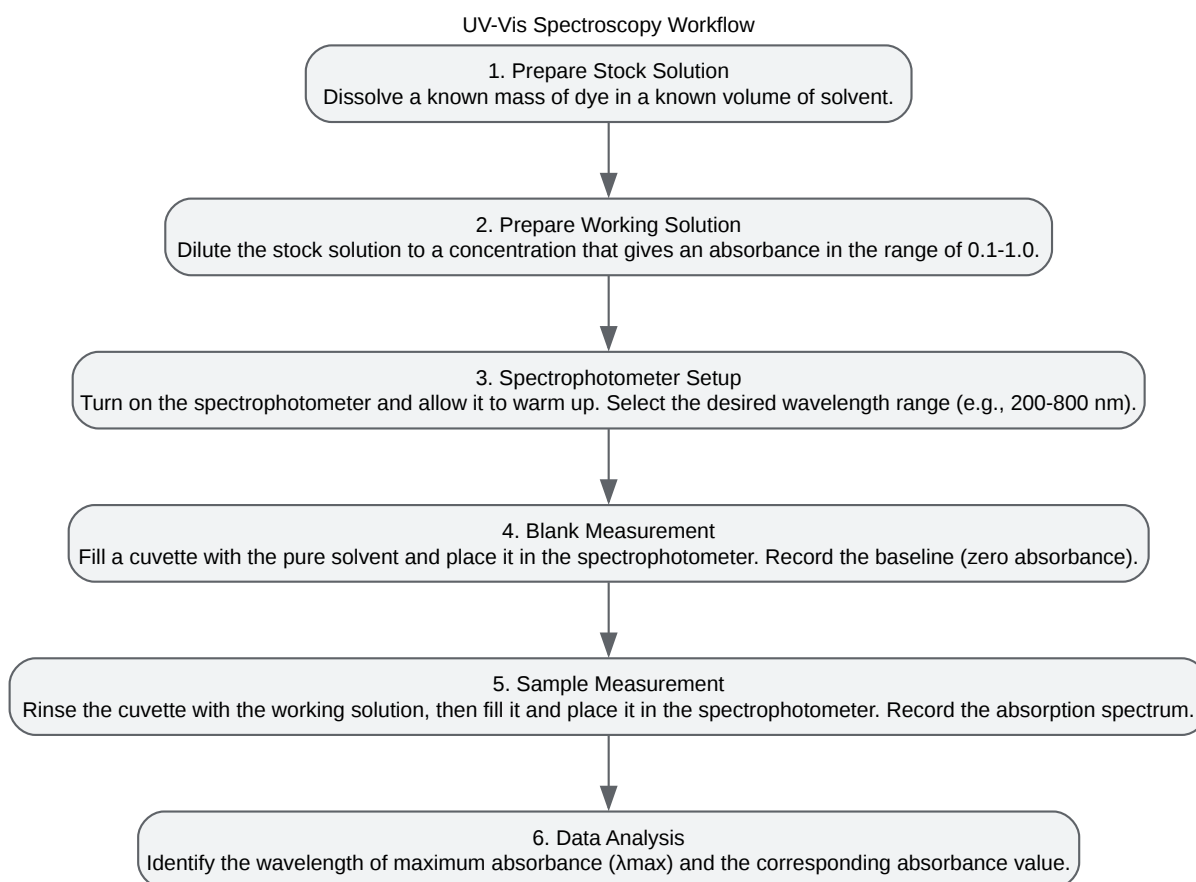
- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of the **Direct Green** dye powder.

- Transfer the dye to a sealed container (e.g., a screw-cap vial).
- Add a precise volume of the desired solvent (e.g., deionized water, ethanol).
- Place the container in a shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the solution to stand undisturbed for a few hours.
 - To completely separate the undissolved dye, centrifuge the saturated solution at a high speed (e.g., 10,000 rpm) for 15-20 minutes.
- Analysis of the Supernatant:
 - Carefully withdraw a known aliquot of the clear supernatant.
 - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the spectrophotometer (typically 0.1 - 1.0).
 - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) using a calibrated UV-Vis spectrophotometer. A solution of the pure solvent should be used as a blank.
- Calculation of Solubility:
 - Calculate the concentration of the dye in the diluted solution using the Beer-Lambert equation: $C = A / (\epsilon * l)$, where:
 - C is the concentration (mol/L)
 - A is the absorbance
 - ϵ is the molar absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
 - l is the path length of the cuvette (cm)
 - Account for the dilution factor to determine the concentration of the saturated solution.

- Express the solubility in the desired units (e.g., g/L or mg/mL).

Protocol for Measuring UV-Visible Absorption Spectra

This protocol details the procedure for obtaining the UV-Visible absorption spectrum of a **Direct Green** dye.



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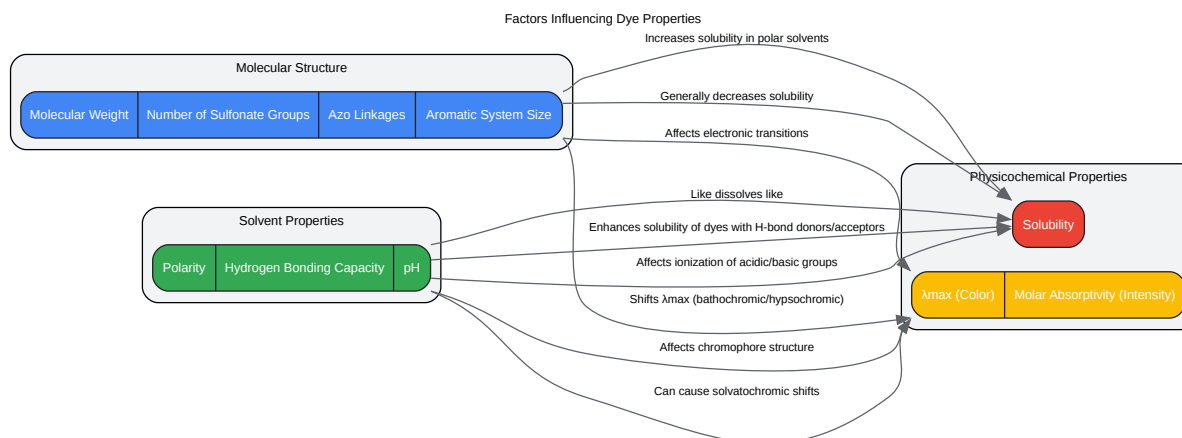
Caption: Workflow for UV-Vis spectral analysis.

Methodology:

- Preparation of Dye Solution:
 - Prepare a stock solution of the **Direct Green** dye in the desired solvent (e.g., deionized water) at a concentration of approximately 1 mg/mL.
 - From the stock solution, prepare a series of dilutions to find a concentration that yields a maximum absorbance between 0.7 and 1.0. This ensures the measurement is within the optimal range for accuracy.
- Instrument Setup and Calibration:
 - Turn on the UV-Vis spectrophotometer and allow the lamp to stabilize (typically 15-20 minutes).
 - Set the desired wavelength range for the scan (e.g., 300-800 nm for visible dyes).
 - Fill a clean cuvette with the pure solvent to be used for the dye solution. This will serve as the blank.
 - Place the blank cuvette in the spectrophotometer and perform a baseline correction or "zero" the instrument.
- Sample Measurement:
 - Empty the blank cuvette and rinse it several times with the dye solution to be analyzed.
 - Fill the cuvette with the dye solution and ensure there are no air bubbles.
 - Place the sample cuvette in the spectrophotometer and initiate the spectral scan.
- Data Analysis:
 - The resulting spectrum will be a plot of absorbance versus wavelength.
 - Identify the wavelength at which the maximum absorbance occurs (λ_{max}).
 - Record the λ_{max} value and the corresponding absorbance.

Factors Influencing Solubility and Spectral Properties

The solubility and spectral characteristics of **Direct Green** dyes are governed by a complex interplay of their molecular structure and the properties of the solvent. The following diagram illustrates these relationships.



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Caption: Interplay of factors affecting dye properties.

This guide provides a foundational understanding of the solubility and spectral properties of select **Direct Green** dyes. For specific applications, it is recommended to perform detailed experimental validation.

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References

- [1. Direct green 6, Direct green BE \[xcwydyes.com\]](#)
- [2. Direct Green 6 - Direct Green B - Direct Dark Green B from Emperor Chem \[emperordye.com\]](#)
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